

An In-depth Technical Guide to Hex-4-yn-2-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Hex-4-yn-2-ol*

CAS No.: *19780-83-7*

Cat. No.: *B026848*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **Hex-4-yn-2-ol** (CAS Number: 19780-83-7). This document is intended to serve as a detailed resource for professionals in research and development.

Physicochemical and Spectroscopic Data

Hex-4-yn-2-ol is a secondary alcohol containing an internal alkyne functional group. Its chemical structure and key properties are summarized below.

Table 1: Physicochemical Properties of **Hex-4-yn-2-ol**

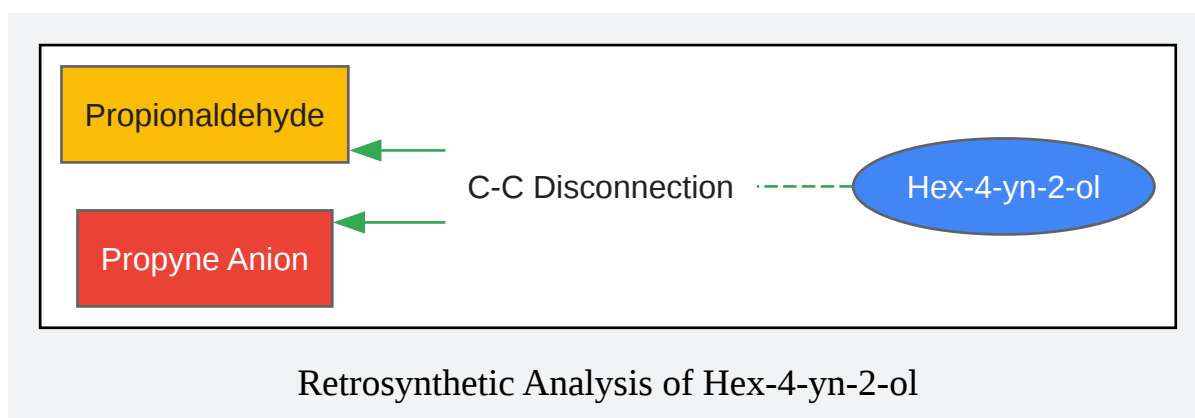
| Property | Value | Source |
|-------------------|-------------------------------------|--------|
| CAS Number | 19780-83-7 | [1][2] |
| Molecular Formula | C ₆ H ₁₀ O | [1][2] |
| Molecular Weight | 98.14 g/mol | [1][2] |
| IUPAC Name | Hex-4-yn-2-ol | [1] |
| Melting Point | -34°C (estimate) | [2] |
| Boiling Point | 153.68°C (rough estimate) | [2] |
| Density | 0.8339 g/cm ³ (estimate) | [2] |
| Refractive Index | 1.4325 (estimate) | [2] |
| pKa | 14.45 ± 0.20 (Predicted) | [2] |

Table 2: Spectroscopic Data Summary

| Spectroscopy Type | Key Features |
|---------------------|--|
| ¹ H NMR | Presence of signals corresponding to the hydroxyl proton, the methine proton adjacent to the hydroxyl group, the methylene protons, and the two methyl groups. |
| ¹³ C NMR | Signals for the six distinct carbon atoms, including two in the alkyne group, the carbon bearing the hydroxyl group, and the three other aliphatic carbons.[3] |
| IR Spectroscopy | A broad absorption band for the O-H stretch (around 3300-3400 cm ⁻¹), C-H stretching bands (around 2850-3000 cm ⁻¹), and a weak C≡C stretching band for the internal alkyne (around 2200-2260 cm ⁻¹).[4] |
| Mass Spectrometry | The molecular ion peak (M ⁺) would be observed at m/z = 98.14. |

Synthesis of Hex-4-yn-2-ol

A common and effective method for the synthesis of **Hex-4-yn-2-ol** is the Grignard reaction. This involves the nucleophilic addition of an organomagnesium halide to an aldehyde. A plausible retrosynthetic analysis is shown below, which informs the synthetic strategy.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic analysis of **Hex-4-yn-2-ol**.

Following this analysis, a practical synthesis involves the reaction of ethylmagnesium bromide with but-2-ynal. An alternative, and often more practical approach, is the reaction of a propynyl Grignard reagent with propionaldehyde.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol describes the synthesis of **Hex-4-yn-2-ol** from 1-bromopropane and propyne, which are used to generate the necessary Grignard reagent and the subsequent coupling partner.

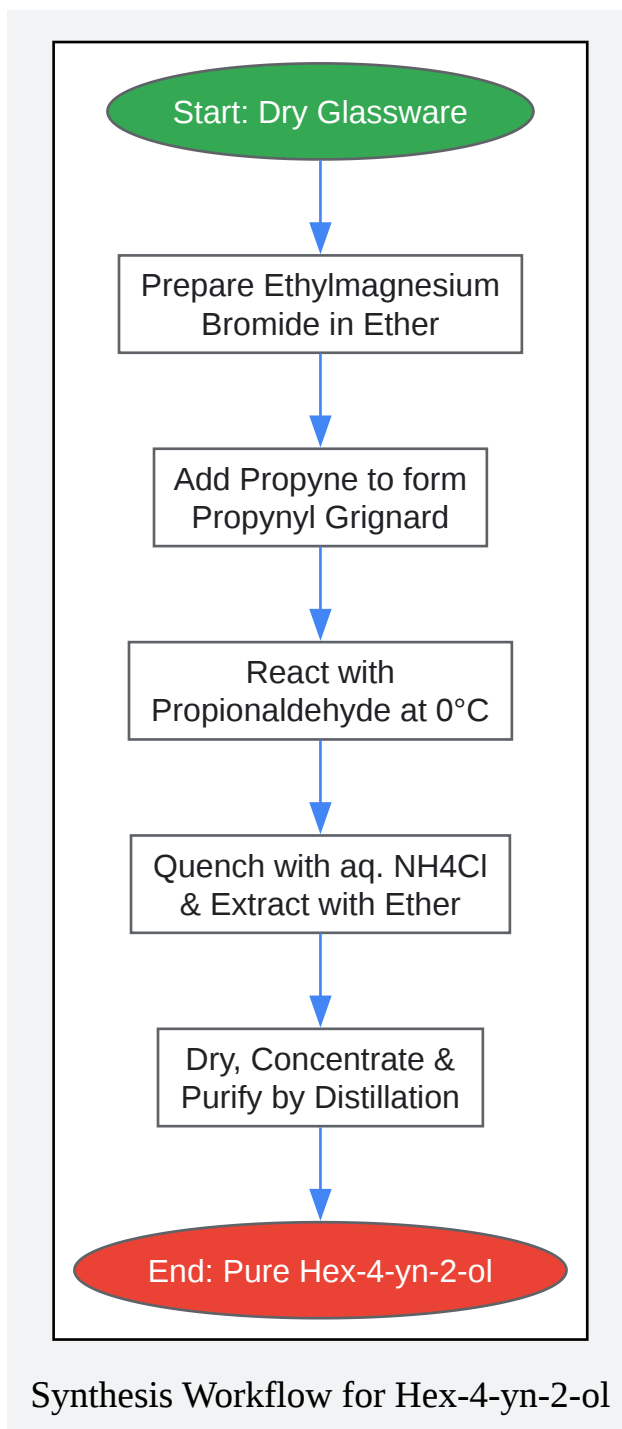
Materials:

- Magnesium turnings
- 1-Bromopropane
- Propyne (condensed)

- Propionaldehyde
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Preparation of Ethylmagnesium Bromide: All glassware must be oven-dried and assembled under a dry nitrogen or argon atmosphere. Magnesium turnings are placed in a round-bottom flask equipped with a reflux condenser and a dropping funnel. A small amount of 1-bromopropane dissolved in anhydrous diethyl ether is added to initiate the reaction. Once initiated, the remaining 1-bromopropane solution is added dropwise to maintain a gentle reflux. After the addition is complete, the mixture is refluxed for an additional 30 minutes.
- Formation of Propynyl Grignard Reagent: The solution of ethylmagnesium bromide is cooled in an ice bath. Propyne gas is bubbled through the solution, or a solution of condensed propyne in anhydrous ether is added slowly. The reaction is allowed to stir for 1 hour.
- Grignard Reaction: A solution of propionaldehyde in anhydrous diethyl ether is added dropwise to the stirred propynyl Grignard reagent at 0°C . The reaction temperature should be maintained below 10°C . After the addition is complete, the mixture is allowed to warm to room temperature and stirred for 2 hours.
- Work-up and Purification: The reaction is quenched by the slow addition of a saturated aqueous NH_4Cl solution. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous Na_2SO_4 , filtered, and the solvent is removed by rotary evaporation. The crude product is then purified by fractional distillation under reduced pressure to yield pure **Hex-4-yn-2-ol**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Hex-4-yn-2-ol**.

Key Reactions of Hex-4-yn-2-ol

Hex-4-yn-2-ol can undergo reactions typical of secondary alcohols and internal alkynes. These include oxidation of the alcohol, and addition reactions across the alkyne.

Oxidation to Hex-4-yn-2-one

The secondary alcohol can be oxidized to the corresponding ketone, Hex-4-yn-2-one, using a variety of oxidizing agents such as pyridinium chlorochromate (PCC) or a Swern oxidation.

Experimental Protocol: Oxidation with PCC

Materials:

- **Hex-4-yn-2-ol**
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (DCM)
- Silica gel

Procedure:

- A solution of **Hex-4-yn-2-ol** in anhydrous DCM is added to a stirred suspension of PCC in anhydrous DCM at room temperature.
- The reaction mixture is stirred for 2-3 hours, and the progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the mixture is diluted with diethyl ether and filtered through a pad of silica gel to remove the chromium salts.
- The filtrate is concentrated under reduced pressure, and the resulting crude product is purified by column chromatography to yield Hex-4-yn-2-one.

Reduction of the Alkyne

The alkyne can be selectively reduced to either a cis-alkene using Lindlar's catalyst or a trans-alkene using a dissolving metal reduction (e.g., Na in liquid NH_3). Complete reduction to the

alkane can be achieved through catalytic hydrogenation with a catalyst such as palladium on carbon (Pd/C).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 4-Hexyn-2-ol | C₆H₁₀O | CID 12908367 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 4-Hexyn-2-ol | 19780-83-7 \[chemicalbook.com\]](#)
- [3. 4-Hexyn-2-ol\(19780-83-7\) 13C NMR \[m.chemicalbook.com\]](#)
- [4. 4-Hexyn-2-ol\(19780-83-7\) IR Spectrum \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Hex-4-yn-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b026848/docs#an-in-depth-technical-guide-to-hex-4-yn-2-ol\]](https://www.benchchem.com/product/b026848/docs#an-in-depth-technical-guide-to-hex-4-yn-2-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)